

Essential Safety and Operational Guide for Handling Reseptyl

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Compound of Interest

Compound Name: Reseptyl
CAS No.: 640-59-5
Cat. No.: B1680531

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This document provides critical safety protocols and logistical plans for the handling and disposal of **Reseptyl**. The active pharmaceutical ingredient in **Reseptyl** is 3,4-dichloro-N-(4-chlorophenyl)benzenesulfonamide (CAS No. 640-59-5), a sulfonamide-based compound. Adherence to these procedures is essential to ensure personnel safety and regulatory compliance in a laboratory setting.

Hazard Identification and Classification

The primary component of **Reseptyl**, 3,4-dichloro-N-(4-chlorophenyl)benzenesulfonamide, is classified with the following hazards:

- Harmful if swallowed[1]
- Causes serious eye irritation[1]
- Harmful if inhaled[1]

- May cause respiratory irritation[1]

Due to the lack of a publicly available comprehensive Safety Data Sheet (SDS) for this specific compound, the following safety recommendations are based on information for structurally similar sulfonamide compounds and general best practices for handling powdered active pharmaceutical ingredients (APIs).

Personal Protective Equipment (PPE)

Standard laboratory PPE is mandatory when handling **Reseptyl** in powdered form or in solution.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant nitrile gloves	To prevent skin contact. Nitrile gloves offer good resistance to a range of chemicals.[2]
Eye Protection	Safety goggles or a face shield	To protect against dust particles and splashes.
Respiratory Protection	NIOSH-approved respirator	Required when handling the powder outside of a fume hood to prevent inhalation.
Body Protection	Laboratory coat	To protect skin and clothing from contamination.

Quantitative Safety Data

The following table summarizes available quantitative data for 3,4-dichloro-N-(4-chlorophenyl)benzenesulfonamide. Note: Specific toxicological and exposure limit data for this compound is limited. Data for similar compounds should be considered indicative.

Parameter	Value	Source/Notes
CAS Number	640-59-5	[1]
Molecular Formula	C12H8Cl3NO2S	Echemi
Molecular Weight	336.62 g/mol	Echemi
Melting Point	131-133 °C	Echemi
Boiling Point	463.8 °C at 760 mmHg	Echemi
GHS Hazard Statements	H302, H319, H332, H335	[1]

Experimental Protocol: Safe Handling of Reseptyl Powder

This protocol outlines the step-by-step procedure for safely weighing and preparing a solution of **Reseptyl** powder in a laboratory setting.

Materials:

- **Reseptyl** (3,4-dichloro-N-(4-chlorophenyl)benzenesulfonamide) powder
- Appropriate solvent
- Analytical balance
- Weighing paper or boat
- Spatula
- Volumetric flask
- Beakers
- Magnetic stirrer and stir bar
- Personal Protective Equipment (as specified in Section 2)

- Chemical fume hood

Procedure:

- Preparation:
 - Ensure the chemical fume hood is operational and the sash is at the appropriate height.
 - Don all required PPE: lab coat, nitrile gloves, and safety goggles.
 - Decontaminate the work surface within the fume hood.
- Weighing:
 - Place a piece of weighing paper or a weighing boat on the analytical balance and tare.
 - Carefully transfer the desired amount of **Reseptyl** powder onto the weighing paper using a clean spatula.
 - Record the exact weight.
- Dissolution:
 - Carefully transfer the weighed powder into a beaker or volumetric flask.
 - Add a small amount of the desired solvent to the weighing paper to rinse any remaining powder into the container.
 - Add the remaining solvent to the desired final volume.
 - If necessary, use a magnetic stirrer to aid in dissolution.
- Post-Handling:
 - Tightly cap the solution container and label it appropriately with the chemical name, concentration, date, and your initials.
 - Clean the spatula and work area with an appropriate solvent and dispose of the cleaning materials as hazardous waste.

- Remove PPE in the correct order to avoid cross-contamination and dispose of single-use items in the designated hazardous waste container.
- Wash hands thoroughly with soap and water.

Spill and Disposal Plan

Immediate and proper response to spills and the correct disposal of waste are critical to maintaining a safe laboratory environment.

Spill Response

- Evacuate: Immediately alert others in the area and evacuate non-essential personnel.
- Isolate: Secure the area to prevent entry.
- Ventilate: If the spill is outside a fume hood, ensure the area is well-ventilated.
- Contain: For a powder spill, gently cover with a damp paper towel to prevent it from becoming airborne. For a liquid spill, contain it with absorbent material.
- Clean-up:
 - Wearing appropriate PPE, carefully collect the spilled material and any contaminated absorbent materials.
 - Place all contaminated materials into a sealed, labeled hazardous waste container.
 - Decontaminate the spill area with a suitable cleaning agent, followed by a rinse with water.
- Report: Report the spill to the laboratory supervisor and follow institutional reporting procedures.

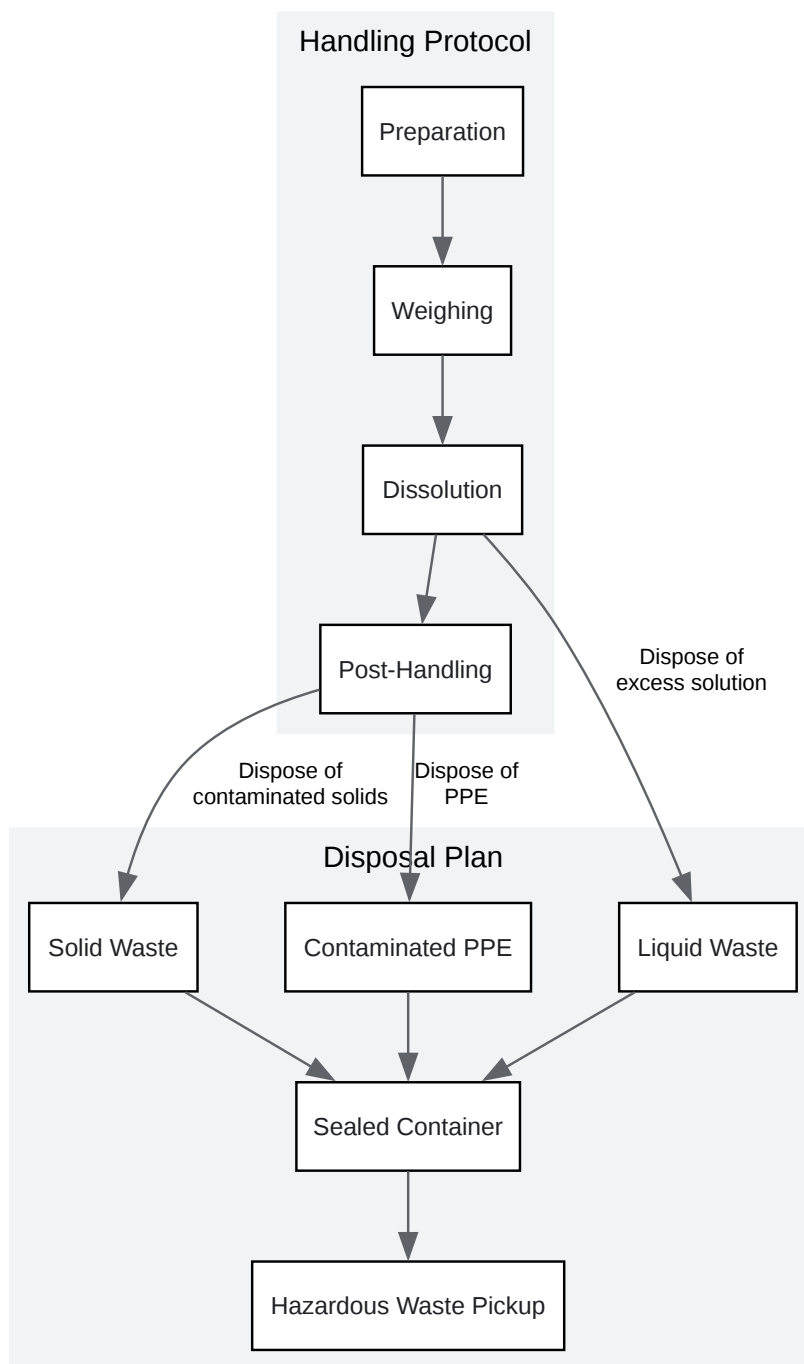
Waste Disposal Plan

All **Reseptyl** waste, including unused product, contaminated materials, and solutions, must be disposed of as hazardous chemical waste.

Waste Type	Disposal Procedure
Solid Waste	Collect in a designated, sealed, and clearly labeled hazardous waste container. This includes unused powder and contaminated items such as gloves, weighing paper, and paper towels.
Liquid Waste	Collect in a designated, sealed, and clearly labeled hazardous waste container. Do not mix with other incompatible waste streams.
Sharps	Any contaminated sharps (e.g., needles, broken glass) must be placed in a puncture-resistant sharps container designated for hazardous chemical waste.

Disposal Workflow Diagram

Reseptyl Handling and Disposal Workflow



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Caption: Workflow for the safe handling and disposal of **Reseptyl**.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
Skin Contact	Remove contaminated clothing. Wash skin thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

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References

- 1. [chemical-label.com](https://www.chemical-label.com) [chemical-label.com]
- 2. [benchchem.com](https://www.benchchem.com) [benchchem.com]
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